

3,4-Dichlorophenol synthesis and properties

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An In-depth Technical Guide to **3,4-Dichlorophenol**: Synthesis, Properties, and Applications

Introduction

3,4-Dichlorophenol (3,4-DCP) is a halogenated aromatic organic compound with the molecular formula C₆H₄Cl₂O.[1][2] It is a chlorinated derivative of phenol and one of six isomers of dichlorophenol.[2][3] At room temperature, it exists as a white to off-white or light brown crystalline solid with a characteristic strong, phenolic odor.[1][4] This compound serves as a critical chemical intermediate, primarily in the synthesis of agrochemicals, pharmaceuticals, and dyes.[5][6] Its molecular structure, featuring a hydroxyl group and two chlorine atoms on the benzene ring, provides reactive sites that are essential for building more complex molecules.[6]

Physical and Chemical Properties

3,4-Dichlorophenol is a solid at room temperature, typically forming needles or crystals.[4][7] While it has limited solubility in water, it is readily soluble in organic solvents such as ethanol, acetone, ethyl ether, and chloroform.[1][4][7] Its properties are crucial for determining handling, storage, and reaction conditions in various chemical processes.[5][8] The compound is stable under normal conditions but is incompatible with oxidizing agents, acid chlorides, and acid anhydrides.[1][9]

Table 1: Physical and Chemical Properties of **3,4-Dichlorophenol**



Property	Value	Source(s)
IUPAC Name	3,4-Dichlorophenol	[4][7]
CAS Number	95-77-2	[4][10]
Molecular Formula	C ₆ H ₄ Cl ₂ O	[2][4]
Molecular Weight	163.00 g/mol	[2][4]
Appearance	White to off-white/brown crystalline solid/powder	[1][4][5]
Melting Point	65-68 °C (149-154 °F)	[5][11][12][13]
Boiling Point	253 °C (487 °F) at 760 mmHg	[2][10][12][13]
Density	1.3867 - 1.458 g/cm³	[4][11]
Water Solubility	1.56 g/L at 20 °C; Insoluble	[4][9][14]
рКа	8.63	[1][7]
log Kow (Octanol-Water Partition Coeff.)	3.33	[7]
Vapor Pressure	0.01 mmHg	[7]
Odor	Phenolic; Odor threshold of 100 μg/L in water	[1][7][9]

Synthesis of 3,4-Dichlorophenol

The industrial production of **3,4-Dichlorophenol** is typically achieved through the electrophilic chlorination of phenol or its derivatives, with reaction conditions carefully controlled to obtain the desired **3,4-isomer.**[1] Other methods involve the hydrolysis of trichlorobenzenes.[15] A common laboratory-scale synthesis involves the diazotization of **3,4-dichloroaniline** followed by hydrolysis.

Experimental Protocol: Synthesis from 3,4-Dichloroaniline



This protocol describes a laboratory-scale synthesis via the diazotization of 3,4-dichloroaniline.

Materials:

- 3,4-Dichloroaniline
- Sulfuric acid (60% aqueous solution)
- Sodium nitrite
- Water
- Ice

Procedure:

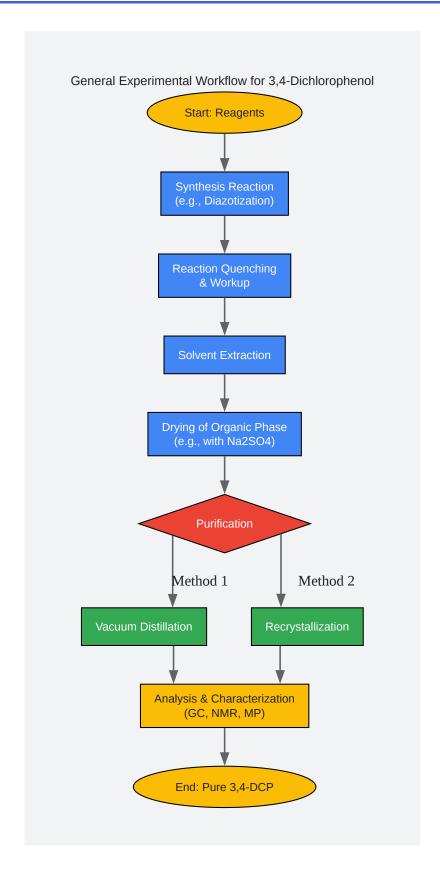
- Diazotization: Treat 3,4-dichloroaniline with a 60% aqueous sulfuric acid solution. Cool the mixture in an ice bath and slowly add an aqueous solution of sodium nitrite to form the diazonium salt. Maintain the temperature below 5 °C throughout the addition.
- Filtration: After the diazotization is complete, inorganic crystals may form. Remove these by filtration while keeping the solution cold.
- Hydrolysis: Gently warm the filtrate. The diazonium salt will hydrolyze, releasing nitrogen gas and forming 3,4-dichlorophenol. The reaction should be controlled to prevent excessive foaming.
- Isolation and Purification: After the evolution of nitrogen ceases, cool the reaction mixture.
 The crude 3,4-dichlorophenol may precipitate or can be extracted using a suitable organic solvent (e.g., diethyl ether). The product can be further purified by distillation under reduced pressure (boiling point 118-122 °C at 10 mmHg) or by recrystallization from a solvent mixture like benzene-petroleum ether.[7][16] A reported yield for this method is approximately 80.5%.

 [16]

Synthesis and Purification Workflow

The general workflow for the synthesis and purification of **3,4-Dichlorophenol** involves several key stages, from the initial reaction to the final characterization of the pure compound.





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Caption: A logical workflow for the synthesis and purification of **3,4-Dichlorophenol**.



Key Applications

3,4-Dichlorophenol is a versatile building block in the chemical industry.[1] Its primary applications are in the production of agrochemicals and pharmaceuticals.

- Agrochemicals: It is a crucial precursor in the manufacturing of herbicides and pesticides.[1]
 [5] For instance, it is an intermediate in the synthesis of the widely used herbicide 2,4-Dichlorophenoxyacetic acid (2,4-D).[3][17]
- Pharmaceuticals: The compound is used in the synthesis of various active pharmaceutical ingredients (APIs).[6] It has been utilized in the preparation of (Z)-5-arylmethylidene rhodanines, which exhibit activity against methicillin-resistant Staphylococcus aureus (MRSA), and in making compounds for the treatment of inflammatory pain.[9]
- Other Uses: It also serves as an intermediate in the production of dyes and other specialty chemicals.[5][6]

Environmental Fate and Toxicology

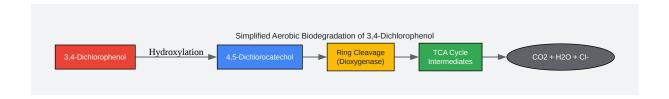
3,4-Dichlorophenol is considered moderately toxic upon ingestion, inhalation, or dermal contact.[1] Exposure can cause irritation to the skin, eyes, and respiratory tract.[14] Prolonged or significant exposure may lead to more severe health effects, including potential damage to the liver and kidneys.[1][14] The U.S. Environmental Protection Agency (EPA) has listed it as a possible carcinogen.[1]

In the environment, **3,4-Dichlorophenol** shows low mobility in soil.[1] Its degradation can occur through microbial action. Aerobic biodegradation typically involves hydroxylation to form chlorocatechols, which is followed by aromatic ring cleavage.[10] Under anaerobic conditions, reductive dechlorination is a key initial step in its biotransformation.[10] The compound may also undergo direct photolysis by sunlight.[1]

Aerobic Biodegradation Pathway

The aerobic degradation of **3,4-Dichlorophenol** by microorganisms is a key process in its environmental breakdown. This pathway transforms the toxic phenol into intermediates that can enter central metabolic pathways.





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Caption: Key steps in the aerobic microbial degradation of **3,4-Dichlorophenol**.

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